

stability and storage conditions for methyl adipoyl chloride

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Compound of Interest

Compound Name: Methyl adipoyl chloride

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Technical Support Center: Methyl Adipoyl Chloride

This technical support guide is designed for researchers, scientists, and drug development professionals. It provides essential information on the stability and storage of **methyl adipoyl chloride**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **methyl adipoyl chloride** and what are its primary characteristics?

Methyl adipoyl chloride (also known as Methyl 6-chloro-6-oxohexanoate) is a chemical intermediate with the molecular formula $C_7H_{11}ClO_3$. It is a moisture-sensitive liquid that is highly reactive.^[1] Due to its reactivity, it is a valuable reagent in organic synthesis, particularly for creating polymers and other complex molecules.

Q2: What are the recommended storage conditions for **methyl adipoyl chloride** to ensure its stability?

To maintain its integrity, **methyl adipoyl chloride** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[2][3][4]} Storage under an inert atmosphere, such as nitrogen or argon, is highly recommended to prevent degradation from atmospheric moisture.^[3] Some suppliers also recommend refrigeration.^[3]

Q3: What materials and substances are incompatible with **methyl adipoyl chloride**?

Methyl adipoyl chloride is incompatible with a range of substances. Contact with these should be strictly avoided to prevent hazardous reactions:

- Water: Reacts violently to produce hydrochloric acid.[\[5\]](#)[\[6\]](#)
- Alcohols: Reacts vigorously.[\[4\]](#)[\[5\]](#)
- Bases (e.g., amines, sodium hydroxide): Reacts strongly.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Strong oxidizing agents.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Q4: What are the primary signs of degradation of **methyl adipoyl chloride**?

Visual signs of degradation can include a change in color or the appearance of cloudiness. The presence of fumes when opening the container is a strong indicator of a reaction with moisture in the air, leading to the formation of hydrogen chloride gas.[\[8\]](#) This gives off a sharp, acrid smell.

Q5: What are the hazardous decomposition products of **methyl adipoyl chloride**?

Upon decomposition, particularly under fire conditions, **methyl adipoyl chloride** can release irritating and toxic fumes and gases.[\[2\]](#)[\[9\]](#) These include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[\[3\]](#)[\[8\]](#)

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Fuming upon opening the container	Exposure to atmospheric moisture.	Immediately handle the reagent in a fume hood. Purge the container headspace with a dry inert gas (e.g., nitrogen or argon) before resealing tightly. For future use, consider handling in a glovebox.
Poor or no reaction yield	Degradation of methyl adipoyl chloride due to improper storage or handling.	1. Verify Reagent Quality: If possible, analyze the reagent for purity. 2. Use a Fresh Bottle: Repeat the experiment with a new, unopened bottle of methyl adipoyl chloride. 3. Ensure Anhydrous Conditions: Rigorously dry all glassware (oven-dried or flame-dried) and use anhydrous solvents. [6] [10]
Inconsistent experimental results	Partial hydrolysis of the reagent.	Small amounts of moisture can lead to partial hydrolysis, creating impurities that affect the reaction. It is crucial to handle the reagent under strictly anhydrous conditions for every use. Consider aliquoting the reagent into smaller, single-use containers under an inert atmosphere to avoid repeated opening of the main stock bottle.
Formation of a solid precipitate in the reagent bottle	Hydrolysis to adipic acid monomethyl ester.	The reagent has likely been compromised by moisture. It is not recommended for use in reactions where high purity is required.

Stability and Physical Properties

The following table summarizes key data for **methyl adipoyl chloride**. Please note that specific stability data, such as degradation rates under various conditions, is not widely published. The stability is highly dependent on the storage and handling conditions.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ ClO ₃	
Molecular Weight	178.61 g/mol	
Appearance	Clear, pale yellow liquid	[1]
Boiling Point	76 °C at 0.8 mmHg	[1]
Density	1.148 g/mL at 25 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	[11]
Storage Temperature	Room temperature, under inert atmosphere	[1]
Moisture Sensitivity	Highly sensitive; reacts violently with water	[1][5]

Experimental Protocols

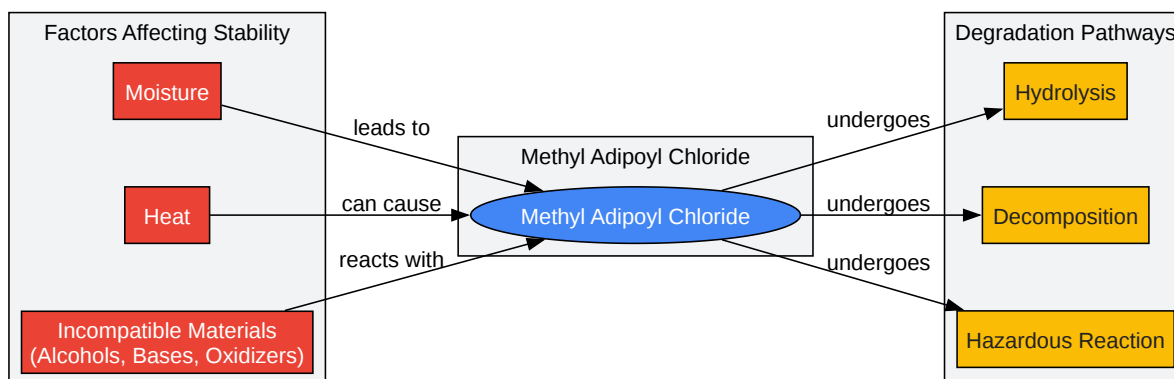
Protocol for Handling and Dispensing **Methyl Adipoyl Chloride**

This protocol outlines the procedure for safely handling **methyl adipoyl chloride** to minimize exposure and prevent degradation.

- Preparation:
 - Ensure all glassware is thoroughly dried in an oven at a minimum of 125°C overnight and cooled in a desiccator or under a stream of dry inert gas.[10]
 - Work in a certified chemical fume hood.

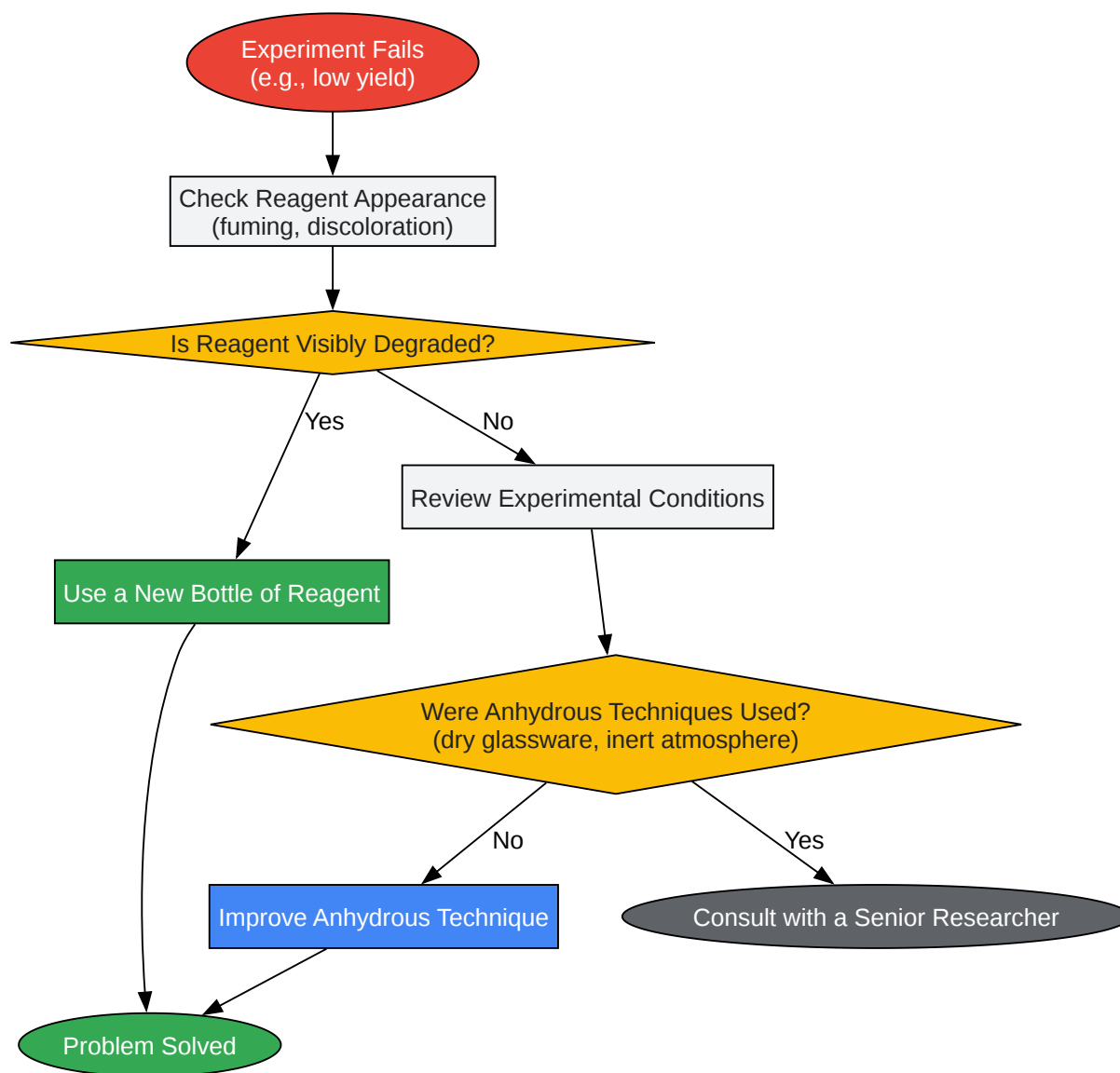
- Have appropriate personal protective equipment (PPE) on, including safety goggles, a face shield, and chemical-resistant gloves.
- Inert Atmosphere:
 - Before opening, allow the reagent container to equilibrate to the ambient temperature of the laboratory to prevent condensation.
 - Use a Schlenk line or a glovebox to handle the reagent under a positive pressure of an inert gas (nitrogen or argon).
- Dispensing:
 - Use a clean, dry syringe or cannula to transfer the liquid.
 - If using a syringe, ensure it is purged with inert gas multiple times before drawing the liquid.
 - Transfer the desired amount to the reaction vessel, which should also be under an inert atmosphere.
- Storage after Use:
 - Purge the headspace of the original container with inert gas before tightly resealing.
 - Wrap the cap and neck of the bottle with Parafilm® for an extra layer of protection against moisture ingress.
 - Store the container in a designated, dry location away from incompatible materials.

Visualizations



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Caption: Factors influencing the stability of **methyl adipoyl chloride**.



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Caption: Troubleshooting workflow for experiments with **methyl adipoyl chloride**.

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